

Stability and Storage of 4-Methoxyphenyl Mesylate: A Technical Guide

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Compound of Interest

Compound Name: 4-Methoxyphenyl mesylate

Cat. No.: B099115

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **4-Methoxyphenyl mesylate**. Due to the limited availability of specific stability data for this compound in publicly accessible literature, this guide combines information from safety data sheets (SDS) with general knowledge of the stability of aryl sulfonates, providing a framework for handling, storage, and stability assessment.

Core Stability Profile and Recommended Storage

4-Methoxyphenyl mesylate is a sulfonate ester that, like many aryl mesylates, is sensitive to environmental factors. Proper storage and handling are crucial to maintain its integrity and purity for research and development applications.

Key Stability Characteristics:

- **Thermal Sensitivity:** The compound is sensitive to heat, which can accelerate degradation.
- **Light Sensitivity:** Exposure to light, particularly UV radiation, may induce photochemical decomposition.
- **Moisture Sensitivity:** As a sulfonate ester, **4-Methoxyphenyl mesylate** is susceptible to hydrolysis.

- **pH Sensitivity:** The rate of hydrolysis is expected to be dependent on the pH of the medium, with increased degradation under acidic or basic conditions.

Recommended Storage Conditions: Based on supplier safety data sheets, the following storage conditions are recommended to ensure the long-term stability of **4-Methoxyphenyl mesylate**:

Parameter	Recommendation	Rationale
Temperature	2°C to 8°C (Refrigerated)	To minimize thermal degradation.
Atmosphere	Under an inert gas (e.g., Argon, Nitrogen)	To prevent oxidative degradation and reaction with atmospheric moisture.
Container	Tightly sealed, opaque container	To protect from moisture and light.
Environment	Dry, well-ventilated area	To prevent moisture ingress and ensure a safe storage environment.

Potential Degradation Pathways

Forced degradation studies are essential for understanding the intrinsic stability of a compound and for developing stability-indicating analytical methods.^{[1][2][3]} While specific degradation products for **4-Methoxyphenyl mesylate** have not been detailed in the available literature, the primary degradation pathways for aryl sulfonates are hydrolysis and photolysis.

Hydrolytic Degradation

Hydrolysis of the sulfonate ester bond is a probable degradation pathway, leading to the formation of 4-methoxyphenol and methanesulfonic acid. The rate of this reaction is typically influenced by pH and temperature.

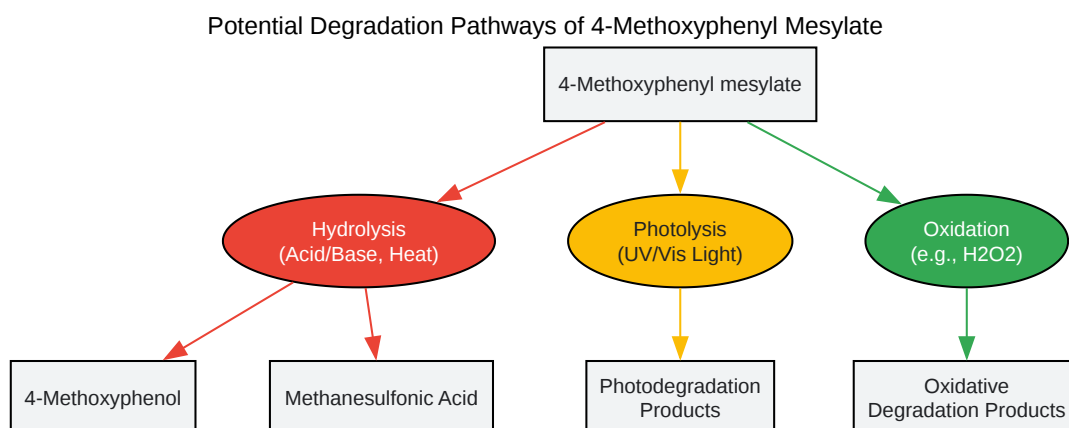
Photolytic Degradation

Exposure to light can lead to the cleavage of the C-O or S-O bonds in the sulfonate ester, generating various radical or ionic species that can subsequently react to form a range of degradation products.

Oxidative Degradation

While less commonly the primary pathway for aryl sulfonates, oxidative conditions could potentially lead to degradation, particularly of the methoxy-substituted aromatic ring.

The following diagram illustrates the potential degradation pathways of **4-Methoxyphenyl mesylate** under stress conditions.



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Potential Degradation Pathways

Illustrative Forced Degradation Data

The following table summarizes illustrative results from a hypothetical forced degradation study on **4-Methoxyphenyl mesylate**. This data is based on the known stability of related aryl sulfonate compounds and is intended to provide a general indication of potential degradation

under various stress conditions. An effective stability-indicating method would be able to separate the parent compound from all formed degradants.[4][5]

Stress Condition	Duration	% Degradation (Illustrative)	Major Degradants Observed (Hypothetical)
0.1 M HCl (aq) at 60°C	24 hours	15%	Degradant A (more polar), Degradant B
0.1 M NaOH (aq) at 60°C	8 hours	25%	Degradant A, Degradant C (less polar)
3% H ₂ O ₂ (aq) at RT	24 hours	8%	Oxidative Degradant X, Oxidative Degradant Y
Thermal (Solid State) at 80°C	48 hours	5%	Minor thermal degradants
Photolytic (Solid State, UV lamp)	24 hours	12%	Photodegradant P, Photodegradant Q

Note: This data is for illustrative purposes only and is not based on experimental results for **4-Methoxyphenyl mesylate**.

Experimental Protocols

Detailed experimental protocols are crucial for conducting reliable stability studies. The following are example protocols for a forced degradation study and a stability-indicating HPLC method, which can be adapted for **4-Methoxyphenyl mesylate**.

Protocol for a Forced Degradation Study

Objective: To generate potential degradation products of **4-Methoxyphenyl mesylate** under various stress conditions to facilitate the development of a stability-indicating analytical method.

[1][2][3]

Materials:

- **4-Methoxyphenyl mesylate**
- Hydrochloric acid (HCl), 0.1 M
- Sodium hydroxide (NaOH), 0.1 M
- Hydrogen peroxide (H₂O₂), 3% (w/v)
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Volumetric flasks, pipettes, and other standard laboratory glassware
- pH meter
- Heating block or water bath
- Photostability chamber

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **4-Methoxyphenyl mesylate** in acetonitrile at a concentration of 1 mg/mL.
- Acid Hydrolysis:
 - To 1 mL of the stock solution, add 9 mL of 0.1 M HCl.
 - Incubate the solution at 60°C for 24 hours.
 - At specified time points (e.g., 0, 4, 8, 24 hours), withdraw an aliquot, neutralize with an equivalent amount of 0.1 M NaOH, and dilute with mobile phase to a suitable concentration for analysis.
- Base Hydrolysis:

- To 1 mL of the stock solution, add 9 mL of 0.1 M NaOH.
- Incubate the solution at 60°C for 8 hours.
- At specified time points (e.g., 0, 2, 4, 8 hours), withdraw an aliquot, neutralize with an equivalent amount of 0.1 M HCl, and dilute with mobile phase.
- Oxidative Degradation:
 - To 1 mL of the stock solution, add 9 mL of 3% H₂O₂.
 - Keep the solution at room temperature for 24 hours, protected from light.
 - At specified time points, withdraw an aliquot and dilute with mobile phase.
- Thermal Degradation (Solid State):
 - Place a known amount of solid **4-Methoxyphenyl mesylate** in a vial and heat at 80°C for 48 hours.
 - At specified time points, dissolve a portion of the solid in a suitable solvent to prepare a solution for analysis.
- Photolytic Degradation (Solid State):
 - Spread a thin layer of solid **4-Methoxyphenyl mesylate** in a shallow dish and expose it to a UV lamp in a photostability chamber for 24 hours.
 - At specified time points, dissolve a portion of the solid for analysis.
- Analysis: Analyze all samples using a suitable stability-indicating HPLC method (see Protocol 4.2).

Protocol for a Stability-Indicating HPLC Method

Objective: To develop an HPLC method capable of separating **4-Methoxyphenyl mesylate** from its potential degradation products, thus allowing for accurate quantification of the parent compound and monitoring of impurity formation.[6]

Instrumentation and Conditions:

Parameter	Specification
HPLC System	Agilent 1260 Infinity II or equivalent with a quaternary pump, autosampler, column thermostat, and DAD/UV detector.
Column	Zorbax Eclipse Plus C18 (4.6 x 150 mm, 3.5 µm) or equivalent.
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient Elution	Time (min)
0	
15	
17	
18	
20	
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	230 nm
Injection Volume	10 µL
Diluent	Acetonitrile/Water (50:50, v/v)

Procedure:

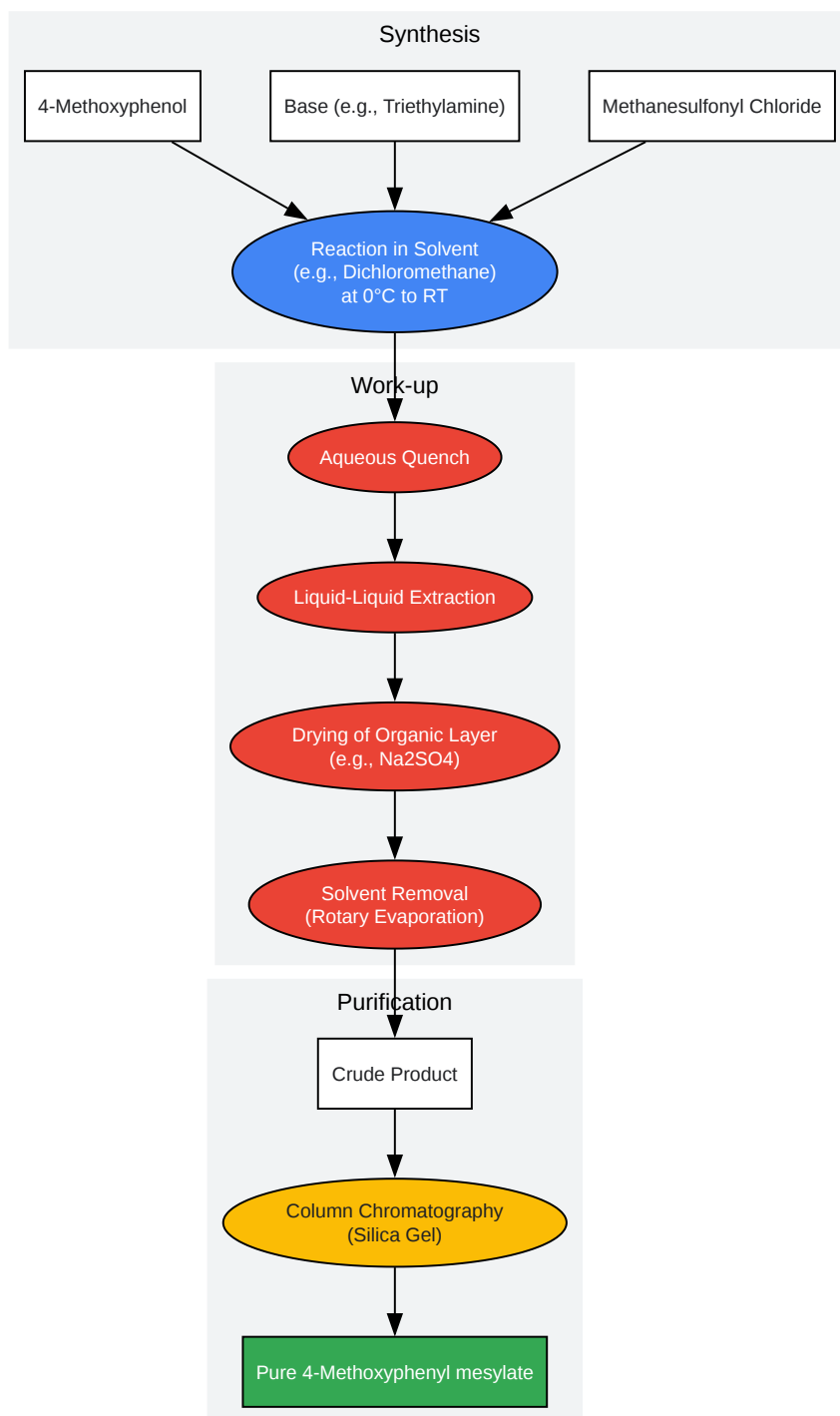
- Standard Preparation: Prepare a standard solution of **4-Methoxyphenyl mesylate** in the diluent at a known concentration (e.g., 0.1 mg/mL).
- Sample Preparation: Dilute the samples from the forced degradation study (Protocol 4.1) with the diluent to a concentration within the linear range of the method.

- Analysis: Inject the standard and sample solutions into the HPLC system and record the chromatograms.
- Data Evaluation:
 - Assess the separation of the main peak (**4-Methoxyphenyl mesylate**) from any degradation product peaks.
 - Calculate the percentage of degradation by comparing the peak area of the parent compound in the stressed samples to that in an unstressed control sample.
 - Perform peak purity analysis using the DAD detector to ensure the main peak is not co-eluting with any impurities.

Illustrative Experimental Workflow

The following diagram illustrates a typical workflow for the synthesis and purification of an aryl mesylate like **4-Methoxyphenyl mesylate**, which is a common precursor in cross-coupling reactions.

General Workflow for Synthesis and Purification of an Aryl Mesylate

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Synthesis and Purification Workflow

Conclusion

While specific quantitative stability data for **4-Methoxyphenyl mesylate** is not widely published, information from safety data sheets and the known chemical properties of aryl sulfonates provide a strong basis for its proper handling and storage. It is crucial to protect the compound from heat, light, and moisture by storing it under refrigerated conditions in a tightly sealed, opaque container, preferably under an inert atmosphere. The primary degradation pathways are expected to be hydrolysis and photolysis. For researchers using this compound, it is recommended to perform in-house stability assessments, particularly if it is to be used in formulations or long-term experiments. The provided experimental protocols for forced degradation and stability-indicating HPLC analysis offer a starting point for such evaluations.

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